

Benzyltriphenylphosphonium Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Benzyltriphenylphosphonium**

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This technical guide provides an in-depth overview of **benzyltriphenylphosphonium** chloride, a versatile reagent widely utilized in organic synthesis. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and key applications, and illustrates its primary reaction mechanism.

Core Properties and Identification

Benzyltriphenylphosphonium chloride is a quaternary phosphonium salt crucial for various chemical transformations. Its fundamental properties are summarized below.

Identifier	Value	Reference
CAS Number	1100-88-5	[1][2][3][4][5]
Molecular Formula	C ₂₅ H ₂₂ ClP	[1][2][4][5][6]
Molecular Weight	388.87 g/mol	[1][4][6][7]
Alternate Names	Triphenyl(phenylmethyl)phosphonium chloride, BTPPC	[1][7]
EC Number	214-154-3	[2][7]
InChI Key	USFRYJRPHFMVBZ-UHFFFAOYSA-M	[3][4]

Physicochemical Data

The physical and chemical characteristics of **benzyltriphenylphosphonium** chloride are critical for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1][5]
Melting Point	≥300 °C	[2]
Solubility	Highly soluble in water and polarizable solvents	[1]
Density	1.18 g/cm³ (at 20 °C)	[2]
Flash Point	300 °C (closed cup)	
Stability	Stable under standard ambient conditions. Incompatible with strong oxidizing agents.	[1][2]
Storage	Store at ≤ 20°C	[1]

Synthesis of Benzyltriphenylphosphonium Chloride

The standard synthesis of **benzyltriphenylphosphonium** chloride involves the reaction of triphenylphosphine with benzyl chloride.

Experimental Protocol:

- Reagents:
 - Triphenylphosphine (6.2 g, 0.024 mol)
 - Benzyl chloride (3.0 g, 2.8 mL, 0.024 mol)
 - Chloroform (20 mL)
 - Xylene (5 mL)

- Dichloromethane (for washing)
- Procedure:
 1. In a 50 mL round-bottom flask, combine triphenylphosphine (6.2 g) and benzyl chloride (3.0 g) with chloroform (20 mL).
 2. Fit the flask with a reflux condenser equipped with a drying tube.
 3. Heat the mixture to reflux on a water bath for 2-3 hours.
 4. After the reaction is complete, reconfigure the apparatus for distillation and evaporate the chloroform.
 5. Add 5 mL of xylene to the flask, shake to ensure thorough mixing, and then collect the solid product by vacuum filtration.
 6. Wash the crystals with a small amount of dichloromethane.
 7. Dry the product in an oven at 110 °C for 1 hour to yield the quaternary phosphonium salt.
[4]

A patent also describes a method using a water and benzyl chloride mixed solution, where the exothermic heat of the reaction is utilized to achieve reflux, reporting a yield of up to 98% and purity of 99% or more.[8]

Applications in Organic Synthesis

Benzyltriphenylphosphonium chloride is a cornerstone reagent in modern organic synthesis, primarily known for its role in the Wittig reaction and as a phase transfer catalyst.

The Wittig Reaction

The Wittig reaction is a powerful method for synthesizing alkenes from aldehydes or ketones.
[3][6][7][9] **Benzyltriphenylphosphonium** chloride serves as the precursor to the phosphorus ylide, the key reactive species in this transformation.

This protocol details the synthesis of trans-stilbene from benzaldehyde using **benzyltriphenylphosphonium** chloride.

- Reagents:

- **Benzyltriphenylphosphonium** chloride (5.8 g)
- Benzaldehyde (1.6 g, 1.5 mL)
- Dichloromethane (10 mL)
- 50% Sodium hydroxide aqueous solution (7.5 mL)
- Diethyl ether
- Water
- Anhydrous magnesium sulfate
- 95% Ethanol

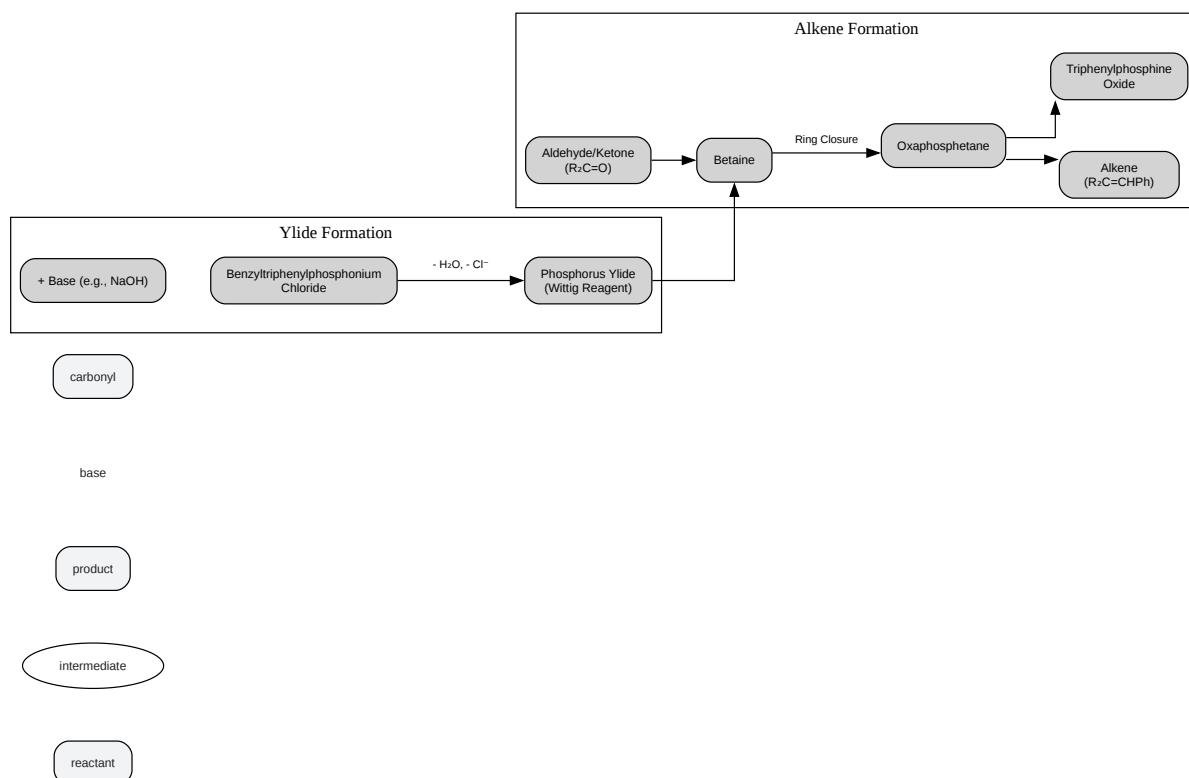
- Procedure:

1. In a 50 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine **benzyltriphenylphosphonium** chloride (5.8 g), benzaldehyde (1.6 g), and dichloromethane (10 mL).
2. While stirring vigorously, add 7.5 mL of 50% aqueous sodium hydroxide dropwise from the top of the condenser over approximately 15 minutes.
3. Continue stirring for an additional 30 minutes after the addition is complete.
4. Transfer the reaction mixture to a separatory funnel. Add 10 mL of water and 10 mL of ether, shake, and separate the organic layer.
5. Extract the aqueous layer twice more with 10 mL of ether each time.
6. Combine all organic extracts and wash them three times with 10 mL of water.

7. Dry the organic layer with anhydrous magnesium sulfate, filter off the desiccant, and evaporate the solvent on a water bath.

8. Recrystallize the crude product from hot 95% ethanol (approximately 10 mL) to yield crystals of trans-1,2-stilbene.[\[4\]](#)

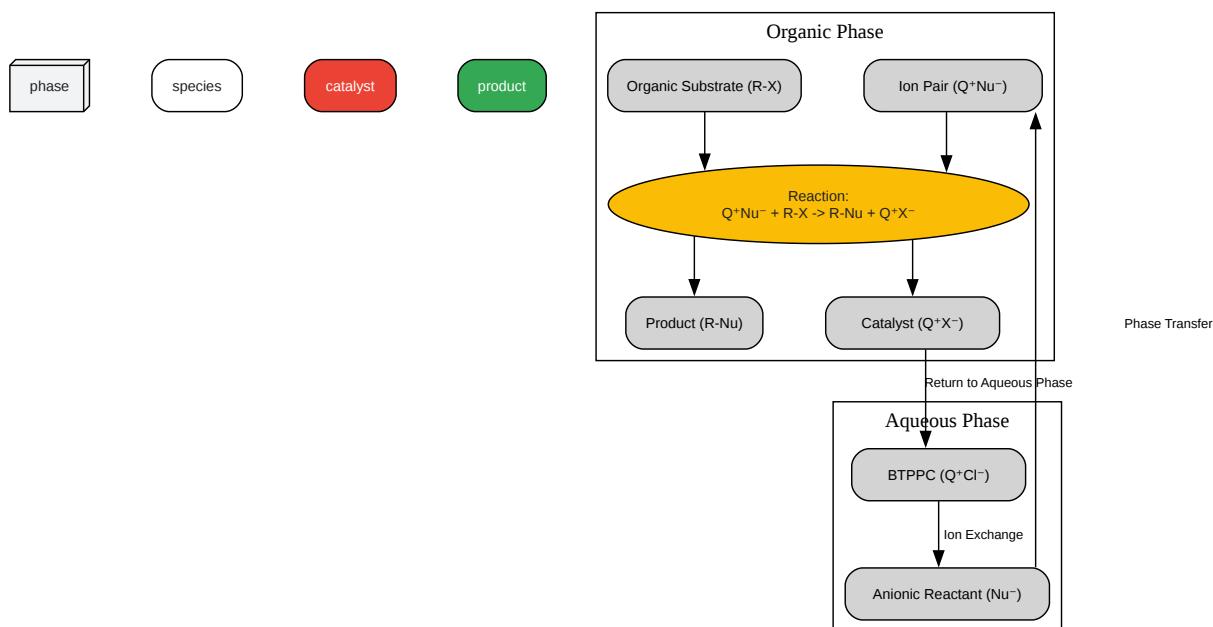
The reaction proceeds through the formation of a phosphorus ylide, which then reacts with a carbonyl compound to form a betaine intermediate, followed by the formation of an oxaphosphetane ring. This ring then collapses to form the alkene and triphenylphosphine oxide. The formation of the highly stable phosphorus-oxygen double bond is a key driving force for the reaction.[\[6\]](#)[\[10\]](#)

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Caption: The Wittig reaction mechanism.

Phase Transfer Catalysis

Benzyltriphenylphosphonium chloride also functions as an effective phase transfer catalyst (PTC).^{[1][7][11]} In this role, it facilitates reactions between reactants located in immiscible phases (e.g., an aqueous phase and an organic phase). The phosphonium cation forms an ion pair with an anionic reactant from the aqueous phase, transporting it into the organic phase where the reaction can proceed. This accelerates reaction rates and improves yields for a variety of reactions, including nucleophilic substitutions, alkylations, and oxidations.^{[7][12]} Its effectiveness as a PTC is valuable in synthesizing various organic compounds where solubility limitations would otherwise present significant challenges.^[7]



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Caption: General workflow of phase transfer catalysis.

Safety and Handling

Benzyltriphenylphosphonium chloride is classified as a hazardous substance. It is fatal if swallowed or inhaled and causes serious eye damage.^[5] It may also cause respiratory irritation and damage to organs through prolonged or repeated exposure. Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this compound. It should be used in a well-ventilated area.

This guide serves as a comprehensive resource for professionals working with **benzyltriphenylphosphonium** chloride. By providing detailed data and protocols, it aims to facilitate safe and effective research and development.

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